

# Application Notes and Protocols: Preparing Org-26576 Stock Solutions

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **Org-26576**, a positive allosteric modulator of the AMPA receptor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## **Compound Information and Properties**

A summary of the key quantitative data for **Org-26576** is presented in the table below.

Property	Value	Reference
Molecular Formula	C11H12N2O2	[1][2]
Molecular Weight	204.23 g/mol	[1][2]
CAS Number	1026791-61-6	[1][2]
Appearance	Solid Powder	[2]
Purity	≥98%	[2]
Solubility in DMSO	25 mg/mL (122.41 mM)	[2]

# **Experimental Protocols Safety Precautions**



- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **Org-26576** powder and its solutions.
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Handling: Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Disposal: Dispose of all waste materials according to your institution's guidelines for chemical waste.

#### **Materials and Equipment**

- Org-26576 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[2]
- · Pipettes and sterile filter tips

#### Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Org-26576** in DMSO. This concentration is a common starting point for further dilutions for in vitro and in vivo experiments.

#### Step-by-Step Procedure:

 Equilibrate Reagents: Allow the Org-26576 powder and DMSO to reach room temperature before use.



- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the desired amount of Org-26576 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.04 mg of Org-26576 (Molecular Weight: 204.23 g/mol ).
- Adding the Solvent:
  - Add the calculated volume of DMSO to the microcentrifuge tube containing the Org-26576 powder. For the example above, add 1 mL of DMSO.
- Dissolving the Compound:
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
    [2] Visually inspect the solution to ensure there are no visible particles.
- · Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[3]
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

### Storage and Stability

Proper storage of Org-26576 stock solutions is critical to maintain their stability and activity.



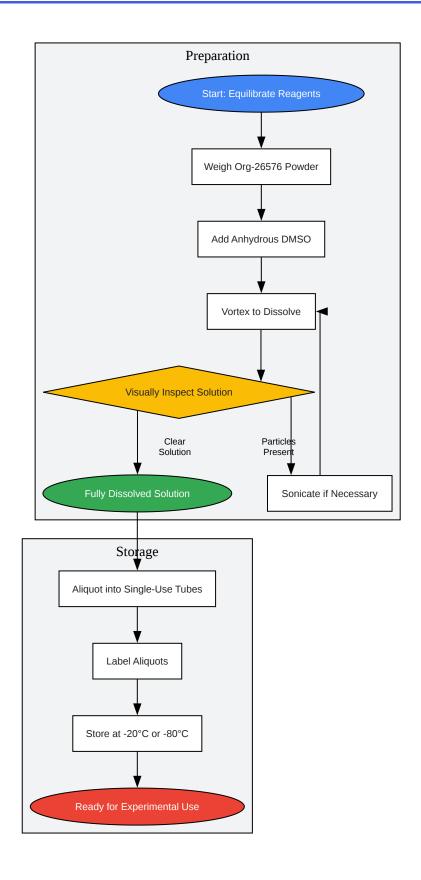
Storage Temperature	Shelf Life
-20°C	Up to 1 year[3]
-80°C	Up to 2 years[3]
0 - 4°C (Short-term)	Up to 1 month[2]

Note: It is recommended to use the stock solution stored at -80°C within two years and at -20°C within one year.[3]

## **Experimental Workflow**

The following diagram illustrates the general workflow for preparing Org-26576 stock solutions.





Click to download full resolution via product page

Caption: Workflow for preparing Org-26576 stock solutions.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. ORG-26576 Wikipedia [en.wikipedia.org]
- 2. xcessbio.com [xcessbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Org-26576 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677471#preparing-org-26576-stock-solutions]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com